

Application Notes and Protocols for the Transesterification of Methyl 10-undecenoate

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Compound of Interest

Compound Name: Methyl 10-undecenoate

Cat. No.: B153647

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These application notes provide a comprehensive overview of the transesterification of **methyl 10-undecenoate** with various alcohols. This process is a crucial reaction for converting bio-based feedstocks derived from sources like castor oil into valuable monomers for polyester synthesis and other fine chemicals.^{[1][2][3]} The following sections detail the catalysts, reaction conditions, and experimental protocols for achieving high-yield transesterification.

Catalytic Systems and Data Overview

The transesterification of **methyl 10-undecenoate** can be effectively catalyzed by various systems, primarily based on Lewis acidic metal complexes. Recent studies have highlighted the efficacy of cyclopentadienyl titanium trichlorides and copper-deposited vanadium pentoxide catalysts.

(Cyclopentadienyl)titanium Trichloride Catalyzed Transesterification

(Cyclopentadienyl)titanium trichlorides, such as CpTiCl_3 and Cp^*TiCl_3 (where $\text{Cp} = \text{C}_5\text{Me}_5$), have demonstrated high activity and selectivity in the transesterification of **methyl 10-undecenoate** (MU) with a range of primary and secondary alcohols.^{[2][3]} These reactions typically proceed under inert conditions at elevated temperatures.

Table 1: Transesterification of **Methyl 10-undecenoate** (MU) with Cyclohexanemethanol (CM) using Various Catalysts[2][3]

Catalyst	Catalyst Loading (mol%)	Time (h)	Temperature (°C)	Conversion of MU (%)	Yield of Product (%)	Turnover Number (TON)
CpTiCl ₃	0.5	6	100	64	64	128
CpTiCl ₃	0.25	24	100	>99	85	340
CpTiCl ₃	0.5	6	100	64	64	128
CpTiCl ₃	0.25	24	100	>99	81	324
Sc(OTf) ₃	0.5	6	100	85	78	156
Hf(OTf) ₄	0.5	6	100	70	60	120
TiCl ₄ (THF) ₂	0.5	3	120	>99	98	196
FeCl ₃	0.25	24	100	73	73	292

Reaction Conditions: **Methyl 10-undecenoate** (2.0 or 4.0 mmol), Cyclohexanemethanol (2.0 or 4.0 mmol), Toluene (0.5 mL).[2][3]

Table 2: Transesterification of **Methyl 10-undecenoate** (MU) with 1,4-Cyclohexanedimethanol (CD) using Cp'TiCl₃ Catalysts[2]

Catalyst	Catalyst Loading (mol%)	Time (h)	Temperature (°C)	Conversion of MU (%)	Yield of Diester (%)
CpTiCl ₃	0.5	24	100	95	87
CpTiCl ₃	0.5	24	120	>99	>99
CpTiCl ₃	0.5	24	100	91	79
CpTiCl ₃	0.5	24	120	>99	98

Reaction Conditions: **Methyl 10-undecenoate**, 1,4-Cyclohexanedimethanol, Toluene.[2]

Vanadium Pentoxide Catalyzed Transesterification (Model System with Ethyl 10-undecenoate)

While the following data pertains to ethyl 10-undecenoate, it serves as an excellent model for the transesterification of related fatty acid esters like **methyl 10-undecenoate**.^{[1][4]} A recyclable copper-deposited vanadium pentoxide (Cu/V₂O₅) catalyst has been shown to be highly effective.^{[1][4]}

Table 3: Transesterification of Ethyl 10-undecenoate with 1,4-Cyclohexanedimethanol using Metal-Oxide Catalysts^{[1][4]}

Catalyst	Time (h)	Conversion (%)	Yield of Diester (%)	Selectivity (%)
V ₂ O ₅	23	81	55	68
Cu/V ₂ O ₅	23	91	79	87
ZnO	23	5.5	4.7	85
CuO	23	1.1	0.4	36

Reaction Conditions: Catalyst (50 mg), Ethyl 10-undecenoate (4.0 mmol), 1,4-Cyclohexanedimethanol (1.0 mmol), 100 °C.^{[1][4]}

Experimental Protocols

The following are detailed protocols for the transesterification of **methyl 10-undecenoate** based on the cited literature.

Protocol for Transesterification using CpTiCl₃ Catalyst

This protocol describes a general procedure for the transesterification of **methyl 10-undecenoate** with an alcohol, such as cyclohexanemethanol.^{[2][3]}

Materials:

- **Methyl 10-undecenoate** (MU)
- Cyclohexanemethanol (CM)
- (Cyclopentadienyl)titanium trichloride (CpTiCl_3)
- Anhydrous toluene
- Schlenk flask or sealed reaction tube
- Magnetic stirrer and heating block/oil bath
- Inert atmosphere (Nitrogen or Argon)
- Gas chromatograph (GC) for analysis

Procedure:

- In a glovebox or under an inert atmosphere, add CpTiCl_3 (0.01 mmol, 0.25 mol%) to a Schlenk flask equipped with a magnetic stir bar.
- Add anhydrous toluene (0.5 mL) to the flask.
- Add **methyl 10-undecenoate** (4.0 mmol) and cyclohexanemethanol (4.0 mmol) to the reaction mixture.
- Seal the flask and remove it from the glovebox.
- Place the flask in a preheated heating block or oil bath set to 100 °C.
- Stir the reaction mixture vigorously for 24 hours.
- After cooling to room temperature, take an aliquot of the reaction mixture for GC analysis to determine the conversion of **methyl 10-undecenoate** and the yield of the product, cyclohexyl**methyl 10-undecenoate**. An internal standard should be used for quantitative analysis.

Protocol for Transesterification using Cu/V₂O₅ Catalyst (Adapted from Ethyl Ester Protocol)

This protocol is adapted from the procedure for ethyl 10-undecenoate and can be applied to **methyl 10-undecenoate** for the synthesis of diesters, which are valuable monomers.^{[1][4]}

Materials:

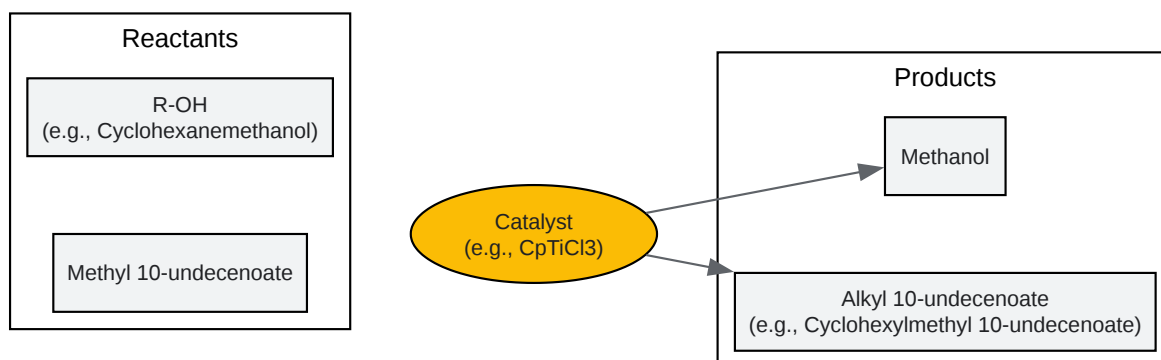
- **Methyl 10-undecenoate**
- 1,4-Cyclohexanedimethanol
- Cu-deposited V₂O₅ catalyst (50 mg)
- Sealed reaction vessel
- Magnetic stirrer and heating block/oil bath
- Gas chromatograph (GC) for analysis

Procedure:

- To a sealed reaction vessel, add the Cu/V₂O₅ catalyst (50 mg).
- Add **methyl 10-undecenoate** (4.0 mmol) and 1,4-cyclohexanedimethanol (1.0 mmol).
- Seal the vessel and place it in a preheated heating block or oil bath set to 100 °C.
- Stir the reaction mixture for the desired amount of time (e.g., 23 hours).
- After the reaction, cool the mixture to room temperature.
- Analyze the products by gas chromatography using an internal standard to determine the conversion and yield of the monoester and diester products.

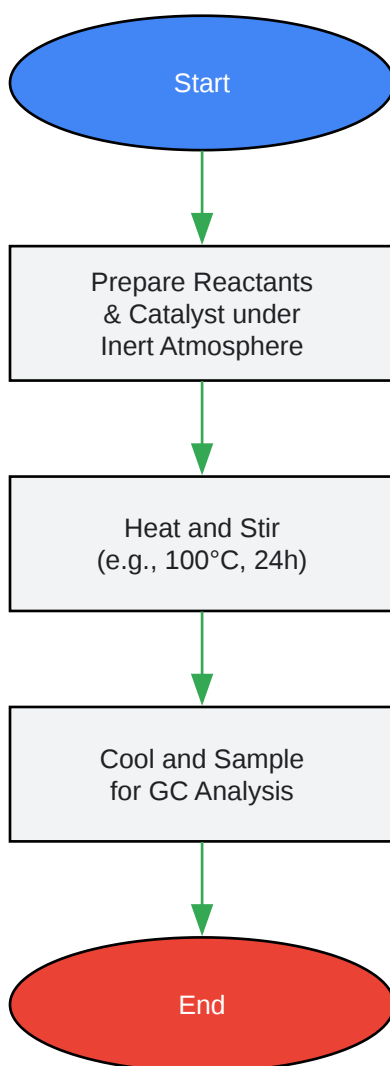
Reaction Pathways and Workflows

The following diagrams illustrate the chemical transformations and experimental processes involved in the transesterification of **methyl 10-undecenoate**.

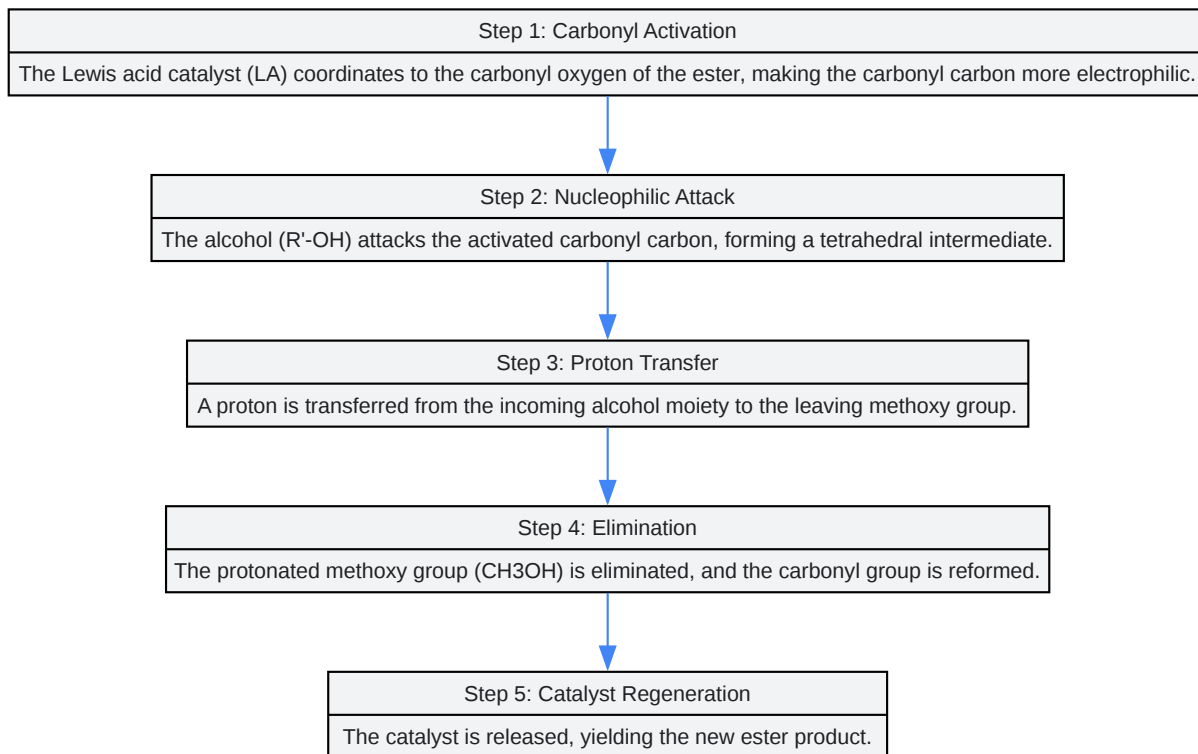


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Caption: General reaction scheme for the catalytic transesterification of **methyl 10-undecenoate**.



Simplified Acid-Catalyzed Transesterification Pathway



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References

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